

Technical Guide: Material Safety Data Sheets for All-Bond 2 Components

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Compound of Interest

Compound Name: All-bond 2

Cat. No.: B1171729

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This technical guide provides a detailed overview of the material safety data for the components of the **All-Bond 2** dental adhesive system. The information is intended for researchers, scientists, and drug development professionals to ensure safe handling and application. All quantitative data from the Material Safety Data Sheets (MSDS), also known as Safety Data Sheets (SDS), have been summarized into tables for clear comparison. Additionally, a diagram illustrating the general application workflow is provided.

Safety Data Summary

The **All-Bond 2** system consists of four main liquid components: Primer A, Primer B, D/E (Dentin/Enamel) Bonding Resin, and Pre-Bond Resin. Each component has distinct physical and chemical properties, as well as specific handling and safety precautions. The following tables summarize the key quantitative safety data for each component.

Table 1: Physical and Chemical Properties of **All-Bond 2** Primer A

Property	Value
Appearance	Colorless liquid
Odor	Acetone-like
Flash Point	-17°C (closed cup)
Boiling Point	56°C
Specific Gravity	0.79 g/cm ³

Data sourced from **All-Bond 2 Primer A** Safety Data Sheet.[1]

Table 2: Physical and Chemical Properties of **All-Bond 2 Primer B**

Property	Value
Appearance	Colorless to light yellow liquid
Odor	Ester-like
Flash Point	-17°C (closed cup)
Boiling Point	56.5°C
pH	5 - 6 (at 20°C)
LD50 Oral Rat	5800 mg/kg (for Acetone component)
LC50 Inhalation Rat	76 mg/l (4h, for Acetone component)

Data sourced from **All-Bond 2 Primer B** Safety Data Sheet.[2]

Table 3: Physical and Chemical Properties of **All-Bond 2 D/E Bonding Resin**

Property	Value
Appearance	Viscous liquid
Odor	Acrylic/ester-like
Specific Gravity	Not available
Boiling Point	>100°C
Flash Point	Not available

Data sourced from D/E Resin Safety Data Sheet.

Table 4: Physical and Chemical Properties of **All-Bond 2** Pre-Bond Resin

Property	Value
Appearance	Viscous liquid
Odor	Faint acrylic/ester-like
Specific Gravity	Not available
Boiling Point	>100°C
Flash Point	Not available

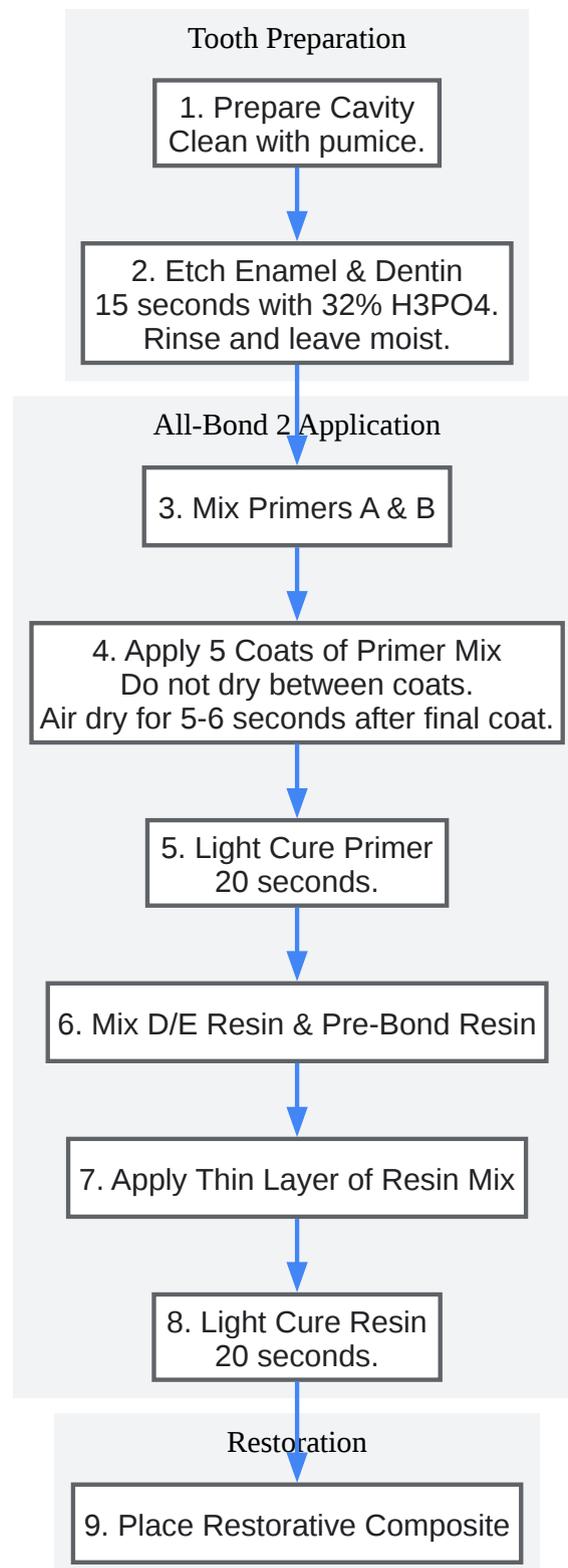
Data sourced from Pre-Bond Resin Safety Data Sheet.

Experimental Protocols

The provided Material Safety Data Sheets are documents focused on the safe handling of materials and do not contain detailed experimental protocols for scientific studies. For specific experimental methodologies and clinical research, it is recommended to consult peer-reviewed dental and materials science literature. The **All-Bond 2** system has been the subject of numerous studies which can be found in scientific databases.[3]

Application Workflow

The following diagram illustrates the general workflow for the application of the **All-Bond 2** system in a dental restorative procedure. This process is crucial for achieving optimal adhesion and clinical success.



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All-Bond 2 general application workflow for composite restorations.

Disclaimer: This guide is for informational purposes only and is not a substitute for the official Material Safety Data Sheets provided by the manufacturer. Always refer to the most current SDS for complete and detailed safety information before handling any chemical products.

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References

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